

Citalopram N-oxide chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Citalopram N-oxide

Cat. No.: B026223

[Get Quote](#)

Citalopram N-oxide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Citalopram N-oxide is a primary metabolite of the widely prescribed selective serotonin reuptake inhibitor (SSRI), citalopram. As a significant biotransformation product, understanding the chemical structure, properties, and metabolic fate of **Citalopram N-oxide** is crucial for comprehensive pharmacokinetic and pharmacodynamic profiling of citalopram. This technical guide provides an in-depth overview of **Citalopram N-oxide**, summarizing its chemical and physical properties, and outlining its metabolic pathway.

Chemical Structure and Identification

Citalopram N-oxide is formed through the N-oxidation of the tertiary amine in the dimethylaminopropyl side chain of the citalopram molecule.

Chemical Identifiers:

- IUPAC Name: 3-[5-cyano-1-(4-fluorophenyl)-1,3-dihydro-2-benzofuran-1-yl]-N,N-dimethylpropan-1-amine oxide^[1]

- CAS Number: 63284-72-0[2][3][4][5]
- Molecular Formula: C₂₀H₂₁FN₂O₂[2][3][5]
- SMILES String: C--INVALID-LINK--
([O-])CCCC1(OCC2=C1C=CC(=C2)C#N)C1=CC=C(F)C=C1[1]

Physicochemical Properties

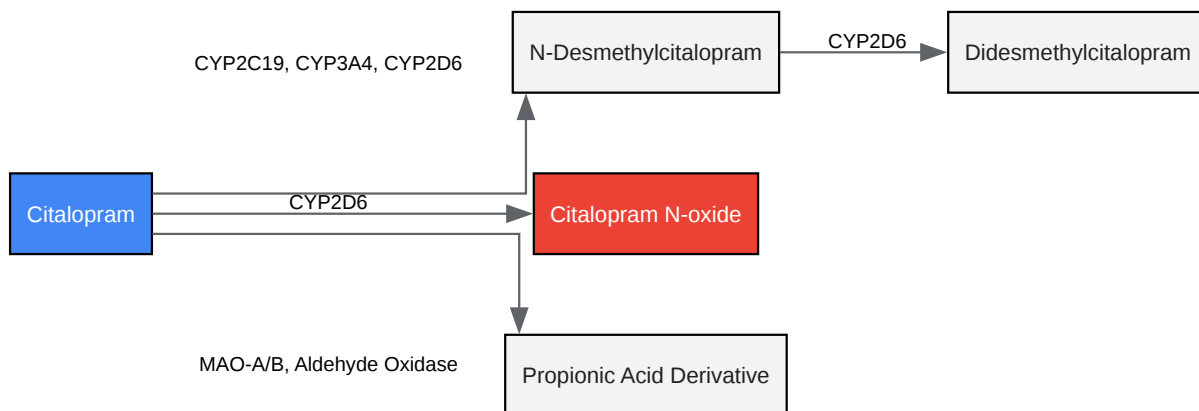
A summary of the key physicochemical properties of **Citalopram N-oxide** is presented in the table below. These properties are essential for its handling, formulation, and analytical characterization.

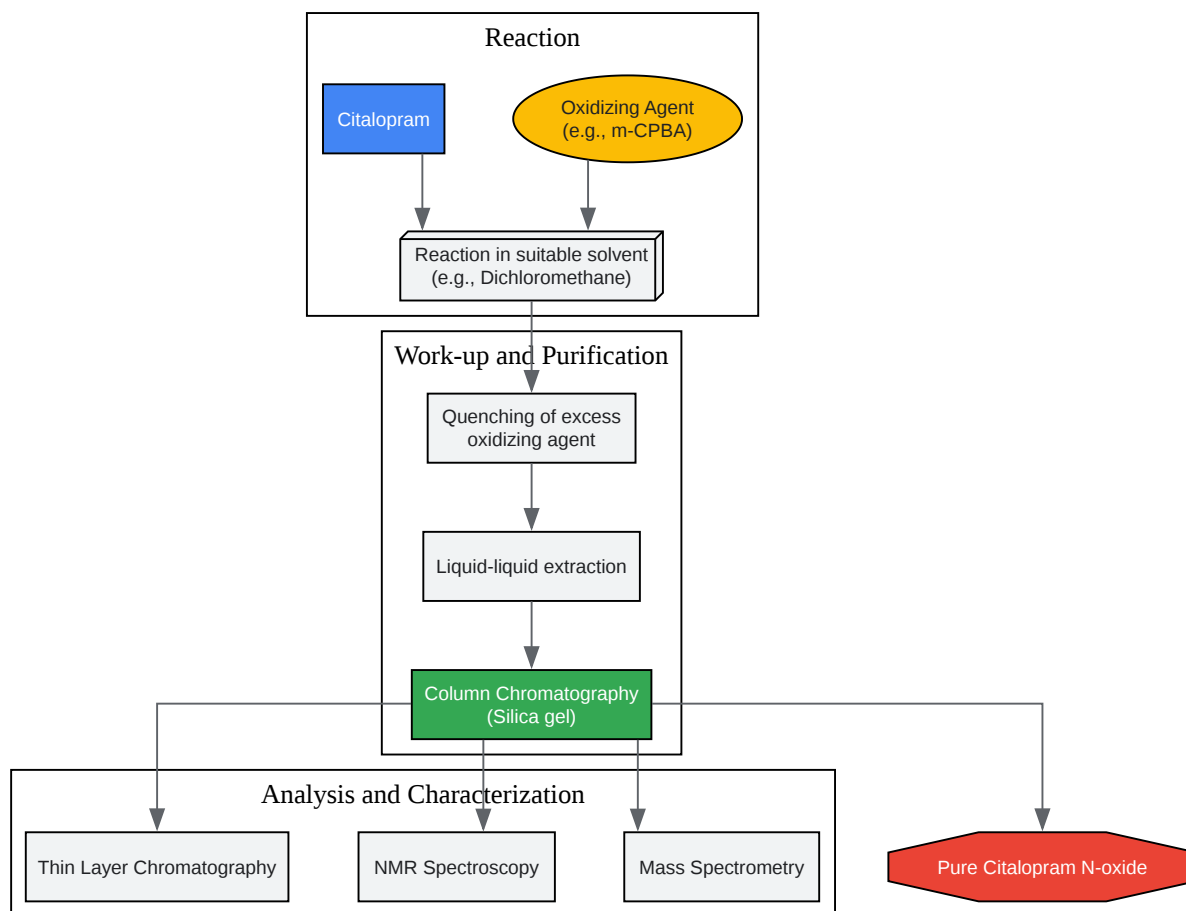
Property	Value	Source
Molecular Weight	340.39 g/mol	[2][3][5]
Appearance	White to off-white solid	[6]
Melting Point	>135°C (decomposition)	[7]
Solubility	Slightly soluble in DMSO and Methanol.	
pKa (predicted)	4.48	[1]

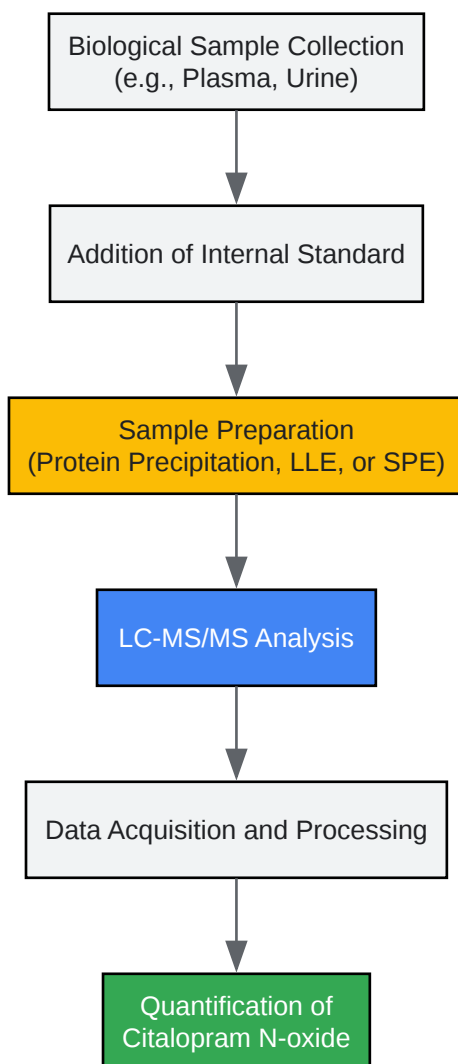
Metabolic Pathway of Citalopram

Citalopram undergoes extensive metabolism in the liver, primarily mediated by the cytochrome P450 (CYP) enzyme system. The formation of **Citalopram N-oxide** is a key step in this pathway.

The metabolic conversion of Citalopram to its major metabolites is illustrated in the following diagram:







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. dergi.fabad.org.tr [dergi.fabad.org.tr]
- 2. asianpubs.org [asianpubs.org]
- 3. Synthesis method of citalopram intermediate - Eureka | Patsnap [eureka.patsnap.com]

- 4. bocsci.com [bocsci.com]
- 5. pubs.acs.org [pubs.acs.org]
- 6. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 7. High-performance liquid chromatography method for analyzing citalopram and desmethylcitalopram from human serum - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Citalopram N-oxide chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b026223#citalopram-n-oxide-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com